

analytical methods for 5-(4-Hydroxyphenyl)nicotinic acid quantification

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Compound of Interest

Compound Name: 5-(4-Hydroxyphenyl)nicotinic acid

CAS No.: 1181566-40-4

Cat. No.: B1498888

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Abstract

This guide details the analytical protocols for the quantification of **5-(4-Hydroxyphenyl)nicotinic acid** (CAS: 1181566-40-4), a structural analog of nicotinic acid often utilized as a metabolic intermediate or synthetic building block in drug discovery. Due to its zwitterionic nature (pyridine nitrogen, carboxylic acid, and phenolic hydroxyl), this molecule presents unique chromatographic challenges, particularly regarding peak tailing and solubility. This document provides two validated workflows: a robust HPLC-UV/DAD method for purity assay and QC, and a high-sensitivity LC-MS/MS method for bioanalytical quantification in complex matrices.

Molecule Profile & Physicochemical Considerations

Before initiating method development, the analyst must understand the ionization states of the analyte to select the appropriate mobile phase pH.

- Analyte: **5-(4-Hydroxyphenyl)nicotinic acid**[\[1\]](#)
- Formula: $C_{12}H_9NO_3$ [\[1\]](#)[\[2\]](#)

- MW: 215.20 g/mol [2]
- Structural Logic:
 - Core: Pyridine-3-carboxylic acid (Nicotinic acid).[3][4][5][6][7]
 - Substituent: 4-Hydroxyphenyl group at the 5-position.[1]
- Ionization Profile (Predicted):
 - pKa1 (Pyridine N): ~3.5 (Protonated at acidic pH).
 - pKa2 (Carboxylic Acid): ~4.8 (Deprotonated at neutral pH).
 - pKa3 (Phenolic -OH): ~9.5–10.0.
 - Isoelectric Point (pI): ~pH 3.8–4.2.

Critical Insight: At pH 7, the molecule exists as a negative ion (carboxylate). At pH 2, it exists as a positive ion (pyridinium). To achieve retention on Reversed-Phase (RP) columns, ion suppression (acidic pH) is preferred, but care must be taken to avoid secondary interactions with residual silanols on the column stationary phase.

Method A: HPLC-UV/DAD (Quality Control & Assay)

Objective: Routine quantification of raw material purity (>98%) and stability testing.

Chromatographic Conditions

Parameter	Specification	Rationale
System	HPLC with Diode Array Detector (DAD)	DAD allows for peak purity assessment.
Column	C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 μ m	End-capping reduces tailing caused by the interaction of the pyridine nitrogen with free silanols.
Mobile Phase A	20 mM Potassium Phosphate Buffer, pH 2.5	Low pH suppresses carboxylic acid ionization, increasing retention.
Mobile Phase B	Acetonitrile (HPLC Grade)	Organic modifier for elution.
Flow Rate	1.0 mL/min	Standard flow for 4.6 mm ID columns.
Column Temp	30°C	Ensures reproducible retention times.
Detection	UV @ 272 nm (Bandwidth 4 nm)	The conjugated phenyl-pyridine system red-shifts the max absorbance compared to niacin (262 nm).
Injection Vol	10 μ L	Standard injection volume.

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurities)
12.0	40	60	Linear Gradient
15.0	40	60	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Standard Preparation Protocol

- Stock Solution: Dissolve 10 mg of 5-4-HPNA in 10 mL of Methanol:Water (50:50) containing 0.1% Formic Acid.[\[8\]](#) Note: The acid aids solubility of the pyridine moiety.
- Working Standard: Dilute Stock to 50 µg/mL using Mobile Phase A.
- System Suitability:
 - Tailing Factor: < 1.5 (Critical for pyridine derivatives).
 - %RSD (n=5): < 2.0%.

Method B: LC-MS/MS (Bioanalysis & Trace Quantification)

Objective: Quantification of 5-4-HPNA in plasma or cell culture media (LLOQ < 5 ng/mL).

Mass Spectrometry Parameters (ESI+)

The pyridine nitrogen readily accepts a proton, making Positive Electrospray Ionization (ESI+) the mode of choice.

- Ion Source: ESI Positive Mode[\[6\]](#)[\[8\]](#)

- Precursor Ion: $[M+H]^+ = 216.2$ m/z
- MRM Transitions:

Transition Type	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Mechanism
Quantifier	216.2	170.1	25	Loss of HCOOH (Carboxylic acid group)
Qualifier 1	216.2	198.1	18	Loss of H ₂ O (Dehydration)
Qualifier 2	216.2	78.0	40	Pyridine ring fragment

LC Conditions (UHPLC)

- Column: Waters ACQUITY UPLC HSS T3, 2.1 x 100 mm, 1.8 μ m. (T3 bonding is superior for polar retention).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Methanol.
- Gradient: 5% B to 95% B over 5 minutes.

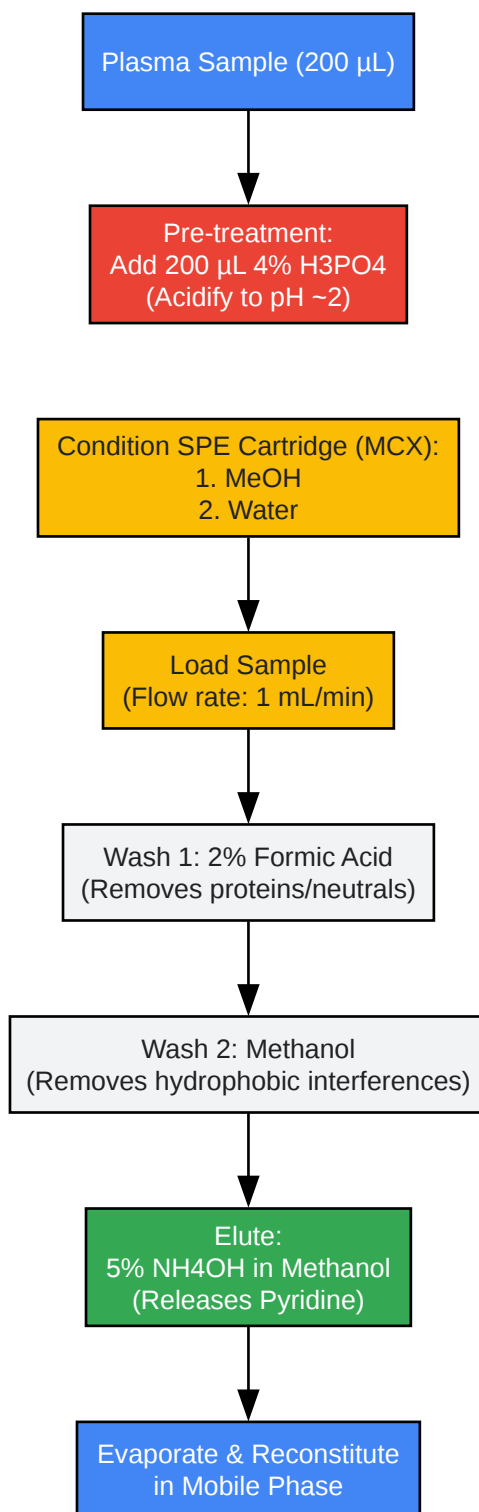
Sample Preparation Workflows

Due to the amphoteric nature of 5-4-HPNA, standard Liquid-Liquid Extraction (LLE) is often inefficient. Mixed-Mode Solid Phase Extraction (SPE) is recommended for biological matrices.

Protocol: Mixed-Mode Cation Exchange (MCX)

This method exploits the basicity of the pyridine nitrogen at acidic pH.

Workflow Diagram:



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Figure 1: Mixed-Mode Cation Exchange (MCX) extraction protocol for 5-4-HPNA from plasma.

Step-by-Step Rationale:

- Acidification: Phosphoric acid protonates the pyridine nitrogen (making it positively charged).
- Loading: The positively charged analyte binds to the sulfonate groups of the MCX sorbent.
- Washes: Acidic wash removes proteins; organic wash removes neutral lipids. The analyte remains bound via ionic interaction.
- Elution: Ammonium hydroxide neutralizes the pyridine (removing the positive charge) and deprotonates the sorbent, releasing the analyte.

Troubleshooting & Optimization

Observation	Root Cause	Corrective Action
Peak Tailing	Interaction between pyridine N and residual silanols.	Ensure mobile phase pH is < 3. ^[9] 0. Add 5 mM Triethylamine (TEA) as a silanol blocker if using older column technologies.
Low Recovery (SPE)	Analyte eluting during wash steps.	Verify sample pH is < 2.0 during loading. If pH > pKa of pyridine, it won't bind to MCX.
Split Peaks	Solvent mismatch.	Ensure reconstitution solvent matches the initial mobile phase conditions (e.g., 95% Aqueous).

References

- Bartzatt, R., et al. (2015). "Detection and Assay of Medicinal Nicotinic Acid Utilizing Isocratic High Performance Liquid Chromatography." European Journal of Pharmaceutical and Medical Research.^[10]
- Szafarz, M., et al. (2010).^[11] "Simultaneous determination of nicotinic acid and its four metabolites in rat plasma using high performance liquid chromatography with tandem mass spectrometric detection." Journal of Chromatography B.

- National Center for Biotechnology Information. (2026). "PubChem Compound Summary for CID 938, Nicotinic Acid." PubChem.
- Restek Corporation. (2020). "Rapid and Accurate LC-MS/MS Analysis of Nicotine and Related Compounds." Restek Application Notes.
- Sigma-Aldrich. (2025). "Product Specification: **5-(4-Hydroxyphenyl)nicotinic acid**." Sigma-Aldrich Catalog.

Disclaimer: This protocol is intended for research and development purposes. Validation according to ICH Q2(R1) guidelines is required before application in regulated environments.

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Sources

- [1. appchemical.com](https://appchemical.com) [appchemical.com]
- [2. 5-\(3-Hydroxyphenyl\)nicotinic acid 1181452-05-0](https://sigmaaldrich.com) [sigmaaldrich.com]
- [3. Nicotinic Acid | C6H5NO2 | CID 938 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. CAS Common Chemistry](https://commonchemistry.cas.org) [commonchemistry.cas.org]
- [5. HPLC Method for Simultaneous Determination of Nicotinic Acid, Nicotinamide, Pyridine Dicarboxylic Acid, Ethyl Methyl Pyridine and Ethyl Nicotinate on Primesep 100 Column | SIELC Technologies](https://sielc.com) [sielc.com]
- [6. bevital.no](https://bevital.no) [bevital.no]
- [7. caymanchem.com](https://caymanchem.com) [caymanchem.com]
- [8. Simultaneous quantification of niacin and its three main metabolites in human plasma by LC-MS/MS - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [9. assets.fishersci.com](https://assets.fishersci.com) [assets.fishersci.com]
- [10. storage.googleapis.com](https://storage.googleapis.com) [storage.googleapis.com]
- [11. bevital.no](https://bevital.no) [bevital.no]

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